

Physical and chemical properties of Alphitolic acid

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Compound of Interest

Compound Name: *Alphitolic acid*

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Alphitolic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Alphitolic acid, a pentacyclic triterpenoid, has garnered significant interest within the scientific community for its diverse pharmacological activities.^{[1][2][3]} This naturally occurring compound, isolated from various plant sources including quercus aliena, Agrimonia coreana, and the seeds of Ziziphus joazeiro, demonstrates promising anti-inflammatory, anti-cancer, and antimicrobial properties.^{[1][3][4]} This technical guide provides an in-depth overview of the physical and chemical properties of **alphitolic acid**, detailed experimental protocols for its study, and a visualization of its known signaling pathways to support further research and drug development efforts.

Physical and Chemical Properties

Quantitative data for **alphitolic acid** are summarized in the table below, offering a clear reference for its fundamental characteristics.

Property	Value	Source
Molecular Formula	C ₃₀ H ₄₈ O ₄	[5][6][7][8][9][10][11]
Molecular Weight	472.7 g/mol	[5][6][7][8][10][11]
CAS Number	19533-92-7	[4][7][8][9][10]
Melting Point	232-234 °C (in Methanol)	[9]
pKa (Predicted)	4.60 ± 0.70	[12]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.	[3][8][10][12]
Appearance	Powder	[10][12]

Spectroscopic Data

The structural elucidation of **alphitolic acid** is confirmed through various spectroscopic techniques. While raw spectral data is extensive, a summary of key analyses is provided below.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H and ¹³C NMR spectra are crucial for determining the complex structure of **alphitolic acid**. Two-dimensional NMR correlation techniques are employed to assign the proton and carbon signals accurately.[13]
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of **alphitolic acid**. High-resolution mass spectrometry (HRMS) provides the exact mass, further validating its elemental composition.

Experimental Protocols

Detailed methodologies are essential for the replication and advancement of research. The following sections outline key experimental protocols related to **alphitolic acid**.

Isolation and Purification of Alphitolic Acid from *Agrimonia coreana*

This protocol is based on the methodology described by Lee et al. (2023).[1]

- Extraction:
 - The dried and ground aerial parts of *Agrimonia coreana* (200 g) are extracted with 4 L of 70% ethanol for 4 hours at room temperature.[1]
 - The extract is filtered using a 5 µm filter paper.[1]
 - The filtrate is concentrated under reduced pressure at 45 °C and then freeze-dried.[1]
- Fractionation:
 - The crude extract is subjected to fractionation using solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and butanol.[1]
- Chromatographic Purification:
 - The chloroform fraction, showing the highest activity, is subjected to silica column chromatography.[1]
 - Fractions are eluted with a gradient solvent system.
 - Fractions exhibiting inhibitory effects on the target (e.g., ICRAC) are further analyzed and purified to isolate pure **alphitolic acid**. [1]

High-Performance Liquid Chromatography (HPLC) Method for Analysis

A representative HPLC method for the analysis of **alphitolic acid** is as follows:[10]

- System: HPLC with Evaporative Light Scattering Detector (ELSD)
- Column: C18 reverse-phase column
- Mobile Phase: Acetonitrile and 0.2% Acetic acid in water (gradient elution)[10]
- Flow Rate: 1.0 ml/min[10]
- Column Temperature: Room Temperature[10]

- ELSD Drift Tube Temperature: 80 °C[10]
- Carrier Gas (N₂,) Flow Rate: 2.7 L/min[10]

Signaling Pathways and Biological Activity

Alphitolic acid exerts its biological effects through the modulation of specific signaling pathways. A key mechanism of its anti-cancer and anti-inflammatory action is the inhibition of the Akt-NF-κB signaling cascade.[4]

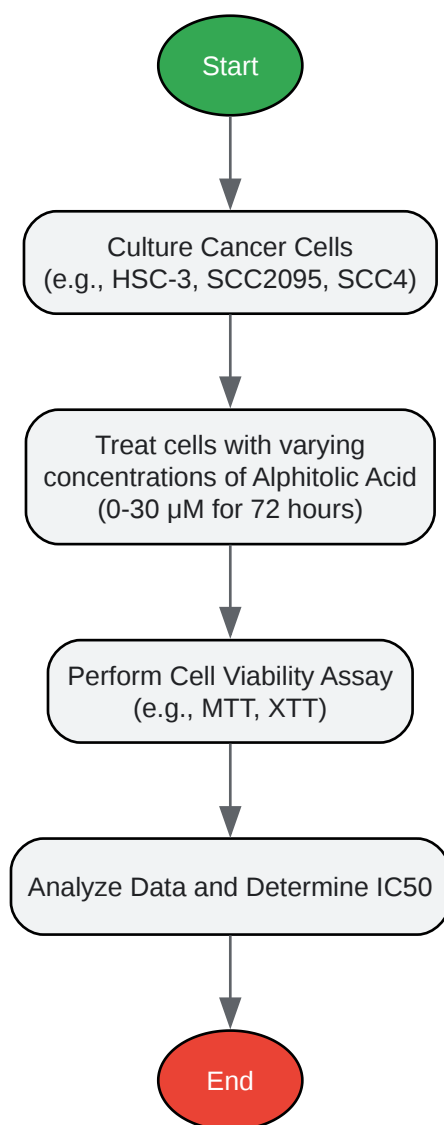
Akt-NF-κB Signaling Pathway Inhibition

Alphitolic acid has been shown to block the phosphorylation of Akt, a crucial kinase in cell survival and proliferation pathways.[4] This inhibition prevents the subsequent activation of the transcription factor NF-κB, which is responsible for the expression of various pro-inflammatory and anti-apoptotic genes.[4] The downstream effects include the induction of apoptosis and autophagy in cancer cells and the downregulation of inflammatory mediators like nitric oxide (NO) and tumor necrosis factor-alpha (TNF-α).[4]

Caption: **Alphitolic acid** inhibits the Akt-NF-κB signaling pathway.

Experimental Workflow for Assessing Anti-proliferative Activity

The anti-proliferative effects of **alphitolic acid** on cancer cells can be evaluated using the following workflow.



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Caption: Workflow for evaluating the anti-proliferative activity of **alphitolic acid**.

Conclusion

Alphitolic acid is a compelling natural product with significant therapeutic potential. Its well-defined physical and chemical properties, coupled with a growing understanding of its mechanisms of action, make it a strong candidate for further investigation in drug discovery and development. This guide provides a foundational resource for researchers to design and execute studies aimed at unlocking the full potential of this promising molecule.

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